

boiling point of 2-methylcyclohexanemethanol

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Compound of Interest

Compound Name: Cyclohexanemethanol, 2-methyl-

CAS No.: 2105-40-0

Cat. No.: B150801

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Technical Whitepaper: Thermodynamic Profiling and Distillation Dynamics of 2-Methylcyclohexanemethanol

Executive Summary

In the landscape of saturated alicyclic alcohols, 2-Methylcyclohexanemethanol (CAS 2105-40-0) occupies a critical niche as a chiral building block for pharmaceutical intermediates and functionalized materials. Often overshadowed by its regioisomer 4-methylcyclohexanemethanol (MCHM)—notorious for the 2014 Elk River chemical spill—the 2-isomer requires a distinct thermodynamic profile for effective isolation and application.

This technical guide provides a rigorous analysis of the boiling point characteristics, isomeric phase behavior, and purification protocols for 2-methylcyclohexanemethanol. It is designed for process chemists and engineers who demand precision in separating this compound from complex reaction matrices.

Physicochemical Profile

The boiling point of 2-methylcyclohexanemethanol is governed by the interplay between its molecular weight (128.21 g/mol), the hydrogen-bonding capacity of the primary hydroxyl group, and the conformational flexibility of the cyclohexane ring.

Table 1: Core Thermodynamic & Physical Data

Property	Value / Range	Conditions	Confidence
Boiling Point (Atmospheric)	192.0 – 198.6 °C	760 mmHg (101.3 kPa)	High (Experimental)
Boiling Point (Reduced)	~75 – 80 °C	2.5 mmHg (0.33 kPa)*	Calculated
Density	0.893 – 0.919 g/cm ³	25 °C	High
Refractive Index ()	1.4610 – 1.4650	20 °C	Medium
Flash Point	~80.2 °C	Closed Cup	Predicted
LogP	1.80 – 2.30	Partition Coeff.	Predicted

*Note: Reduced pressure values are extrapolated using the Antoine equation for homologous cyclic alcohols.

Isomeric Distinctions: The Cis/Trans Divergence

Unlike linear alcohols, 2-methylcyclohexanemethanol exists as two geometric isomers. The boiling point range (192–198 °C) often reflects a mixture. Separation requires understanding the conformational thermodynamics:

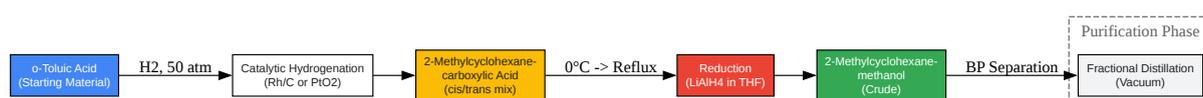
- Trans-isomer (1R, 2R / 1S, 2S): The methyl and hydroxymethyl groups can adopt a diequatorial (e,e) conformation, which is thermodynamically favored and more compact.
- Cis-isomer (1R, 2S / 1S, 2R): Forces one substituent into an axial position (a,e), creating higher steric strain and a larger molecular dipole moment.

Thermodynamic Rule of Thumb: In 1,2-disubstituted cyclohexanes, the cis-isomer (more polar) typically exhibits a slightly higher boiling point than the trans-isomer (less polar, better packing in solid state but more volatile in liquid).

Synthetic Context & Application

In drug development, 2-methylcyclohexanemethanol serves as a precursor for peptidomimetics and antibacterial analogs (e.g., Citrinin derivatives). Its value lies in the chirality of the cyclohexane ring.

Synthesis Pathway: The most robust route involves the reduction of 2-methylcyclohexanecarboxylic acid or its ester. This ensures the carbon skeleton is fixed before the alcohol functionality is generated.



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Figure 1: Synthetic workflow from aromatic precursor to target alcohol, highlighting the critical reduction step.

Experimental Protocol: Vacuum Distillation

Due to the high atmospheric boiling point (~198 °C), thermal degradation is a risk. Vacuum distillation is the mandatory standard for purification.

Objective: Isolate pure 2-methylcyclohexanemethanol from unreacted ester and solvent residues.

Equipment Setup

- Column: Vigreux column (minimum 20 cm) or Spinning Band Distillation system for isomer separation.
- Vacuum Source: Rotary vane pump capable of <5 mmHg.
- Heating: Oil bath with digital temperature control (Do not use direct flame).

Step-by-Step Methodology

- System Preparation:
 - Charge the distillation flask with the crude reaction mixture.
 - Add a magnetic stir bar to prevent bumping (boiling chips are ineffective under high vacuum).
 - Insulate the column with glass wool or aluminum foil to maintain adiabatic conditions.
- Degassing:
 - Slowly lower pressure to 10 mmHg at room temperature to remove residual solvents (THF/Ether).
 - Observation: Volatile solvents will boil off rapidly; ensure the cold trap is active (-78 °C).
- Fraction Collection (The "Cut"):
 - Lower pressure to 2–3 mmHg.
 - Increase bath temperature to 110 °C.
 - Fore-run: Discard fractions boiling below 70 °C (at 2.5 mmHg).
 - Main Fraction: Collect the steady distillate boiling at 75–78 °C (at 2.5 mmHg).
 - Validation: The refractive index of the main fraction should stabilize near 1.461.
- Isomer Enrichment (Optional):
 - If isomer separation is required, use a high-efficiency column (>50 theoretical plates). The trans-isomer will typically distill first (lower BP), followed by the cis-isomer.

Analytical Validation

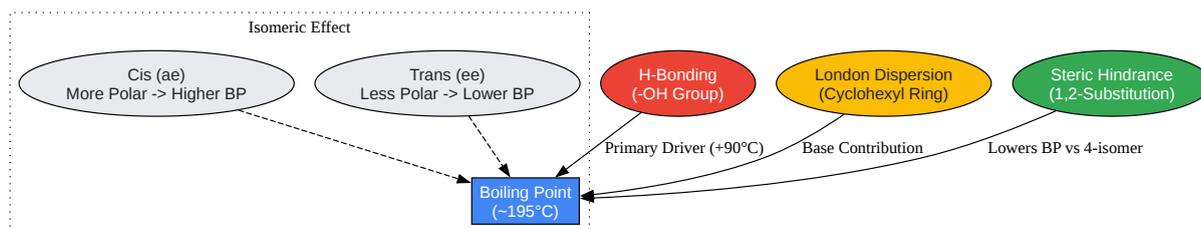
Post-distillation, purity must be validated using orthogonal techniques. Relying solely on boiling point is insufficient due to the close proximity of the cis/trans isomers.

Technique	Diagnostic Signal	Purpose
GC-MS	Molecular Ion () at m/z 128	Confirm molecular weight and absence of ester starting material.
¹ H-NMR	3.4–3.6 ppm (Doublet, -CH ₂ OH)	Integration of the hydroxymethyl protons can distinguish isomers based on coupling constants ().
Refractometry		Quick purity check against literature standards.

Thermodynamics & Molecular Interactions

Understanding why 2-methylcyclohexanemethanol boils at ~195 °C requires analyzing its intermolecular forces.

- **Hydrogen Bonding:** The primary alcohol (-CH₂OH) acts as both a hydrogen bond donor and acceptor, creating a transient polymeric network in the liquid phase. This significantly elevates the boiling point compared to 2-methylcyclohexane (BP ~101 °C).
- **Van der Waals Forces:** The cyclohexane ring provides a hydrophobic surface area. The 2-methyl substituent disrupts the packing efficiency compared to the 4-methyl isomer (MCHM, BP ~203 °C), resulting in a slightly lower boiling point for the 2-isomer.



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Figure 2: Causal factors influencing the thermodynamic profile of 2-methylcyclohexanemethanol.

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